

# Application Notes and Protocols for AVP-13358

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## Compound of Interest

Compound Name: AVP-13358

Cat. No.: B1665852

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These application notes provide detailed protocols for the preparation and storage of **AVP-13358** solutions to ensure optimal stability and performance in experimental settings.

## Introduction to AVP-13358

**AVP-13358** is a potent, orally active inhibitor of immunoglobulin E (IgE) mediated immune responses. It functions by directly targeting T cells, thereby inhibiting the production and release of key cytokines such as IL-4, IL-5, and IL-13. Additionally, **AVP-13358** affects other critical markers in the allergic response pathway, including the B cell IgE receptor (CD23) in human monocytes and both CD23 and IL-4 receptors in mouse B cells. These characteristics make **AVP-13358** a valuable tool for research related to allergic and asthmatic conditions.

## Physicochemical Properties

Property	Value
Molecular Formula	C <sub>30</sub> H <sub>29</sub> N <sub>5</sub> O <sub>2</sub>
Molecular Weight	491.59 g/mol
Appearance	Solid powder
Purity	>98% (refer to Certificate of Analysis for batch-specific data)

## Solution Preparation

### Solubility Data

The solubility of **AVP-13358** has been determined in various solvents. It is essential to use the appropriate solvent for your specific experimental needs.

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	Soluble
Aqueous Buffers	Information not currently available. It is recommended to first dissolve AVP-13358 in DMSO and then dilute with the aqueous buffer of choice.

Note: It is crucial to avoid repeated freeze-thaw cycles of stock solutions.

## Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AVP-13358** in DMSO.

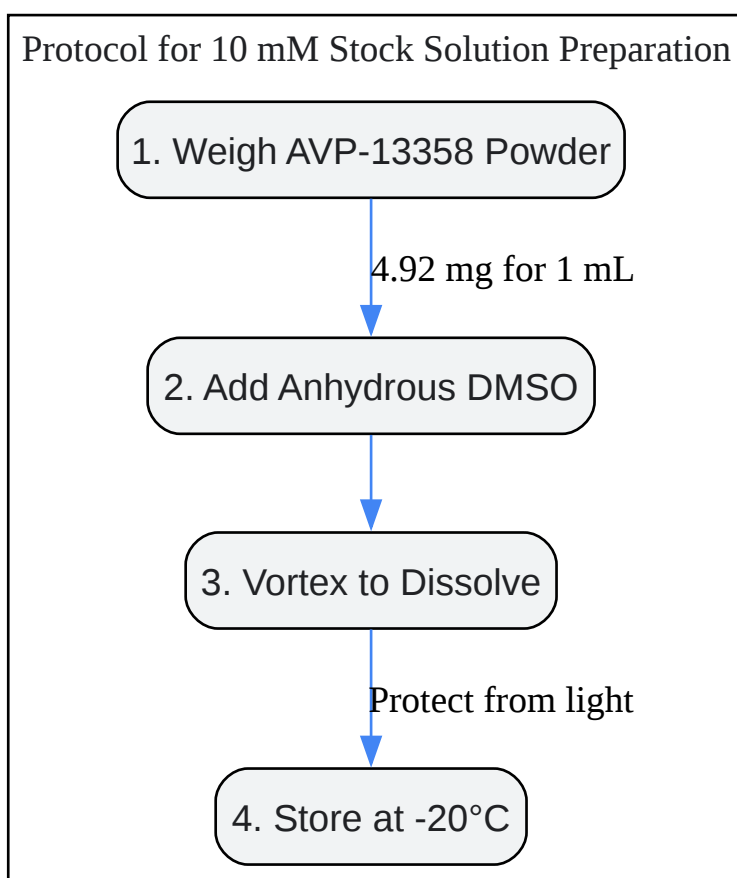
Materials:

- **AVP-13358** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber-colored microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer

Procedure:

- **Weighing the Compound:** Carefully weigh out the desired amount of **AVP-13358** powder using a precision balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.92 mg of **AVP-13358** (Molecular Weight = 491.59 g/mol ).

- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the **AVP-13358** powder.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
- **Storage:** Store the stock solution at -20°C in a tightly sealed, amber-colored vial to protect from light and moisture.



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Workflow for preparing a 10 mM **AVP-13358** stock solution in DMSO.

## Preparation of Working Solutions for In Vitro Assays

For cell-based assays, it is common to dilute the DMSO stock solution into an aqueous culture medium. It is critical to ensure that the final concentration of DMSO in the culture medium is not

toxic to the cells (typically  $\leq 0.5\%$ ).

Procedure:

- Thaw Stock Solution: Thaw the 10 mM **AVP-13358** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in your cell culture medium to achieve the desired final concentrations for your experiment.
- Immediate Use: Use the freshly prepared working solutions immediately to minimize potential degradation.

## Storage and Stability

Proper storage of **AVP-13358**, both in solid form and in solution, is critical for maintaining its chemical integrity and biological activity.

### Solid Compound Storage

Condition	Duration
Dry, dark at 0 - 4°C	Short-term (days to weeks)[1]
Dry, dark at -20°C	Long-term (months to years)[1]

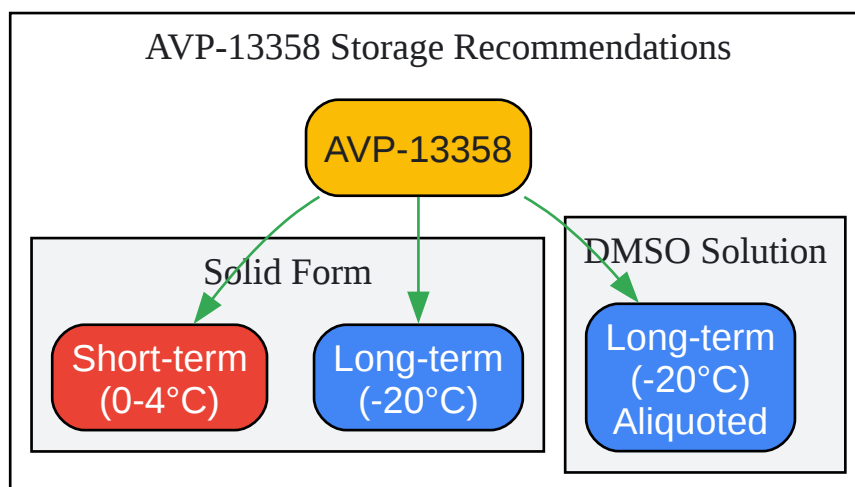
### Stock Solution Storage

Solvent	Temperature	Duration
DMSO	-20°C	Long-term (months)[1]

Important Storage Recommendations:

- Light Sensitivity: **AVP-13358** should be protected from light. Store in dark or amber-colored vials.[1]
- Moisture: Store in a dry environment to prevent hydrolysis.

- Repeated Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles of stock solutions to prevent degradation. Aliquoting the stock solution into smaller, single-use volumes is highly recommended.



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## References

- 1. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Application Notes and Protocols for AVP-13358]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1665852#avp-13358-solution-preparation-and-storage\]](https://www.benchchem.com/product/b1665852#avp-13358-solution-preparation-and-storage)

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